

# Cinoxacin in vitro antibacterial susceptibility testing

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## Compound Focus: Cinoxacin

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## Cinoxacin In Vitro Antibacterial Profile

The table below summarizes key in vitro susceptibility data for **cinoxacin** from scientific literature:

Property / Organism	Details / MIC (Minimum Inhibitory Concentration)	Citations
Drug Class	Synthetic organic acid; chemically related to nalidixic acid	[1] [2]
Primary Spectrum	Most aerobic Gram-negative bacilli; ineffective against <i>Pseudomonas aeruginosa</i> and Gram-positive bacteria	[1] [2]
<i>Escherichia coli</i>	Highly susceptible; MIC as low as <b>0.5 - 2 µg/ml</b> for many strains	[2]
<i>Klebsiella, Enterobacter, Proteus, Serratia marcescens</i>	Majority inhibited by $\leq 8 \mu\text{g/ml}$	[1]
<i>Pseudomonas aeruginosa</i> & Gram-positive bacteria	Resistant (MIC > <b>64 µg/ml</b> )	[1]
Correlation with Disk Diffusion	Zones of inhibition using a <b>30-µg disk</b> correlated well with agar-dilution MICs (r = -0.9)	[1]

Property / Organism	Details / MIC (Minimum Inhibitory Concentration)	Citations
<b>Bactericidal Activity</b>	Bactericidal against susceptible organisms at an inoculum of $5 \times 10^6$ organisms/ml	[1]
<b>Development of Resistance</b>	Resistance was readily developed in vitro by serial passage on drug-containing agar	[1]

## Experimental Methodologies from Key Studies

The core methodologies for historical in vitro testing of **cinnoxacin** are detailed below.

### Agar Dilution Method for MIC Determination

This was a standard method used to determine the Minimum Inhibitory Concentration (MIC) of **cinnoxacin** for 419 bacterial strains [1].

- **Procedure:** Two-fold dilutions of **cinnoxacin** are incorporated into an agar medium. The agar plates are inoculated with a standardized amount of the organism (e.g.,  $10^4$  CFU/spot). The MIC is defined as the lowest concentration of antibiotic that completely inhibits visible growth after overnight incubation at  $35^\circ\text{C}$  [1].
- **Inoculum Effect:** Studies noted that increasing the inoculum size resulted in higher MICs, though this effect was reported to be less pronounced for **cinnoxacin** than for nalidixic acid [2].

### Disk Diffusion Susceptibility Testing

This method used a **30- $\mu\text{g}$  cinnoxacin disk** to create a zone of inhibition on a seeded agar plate [1].

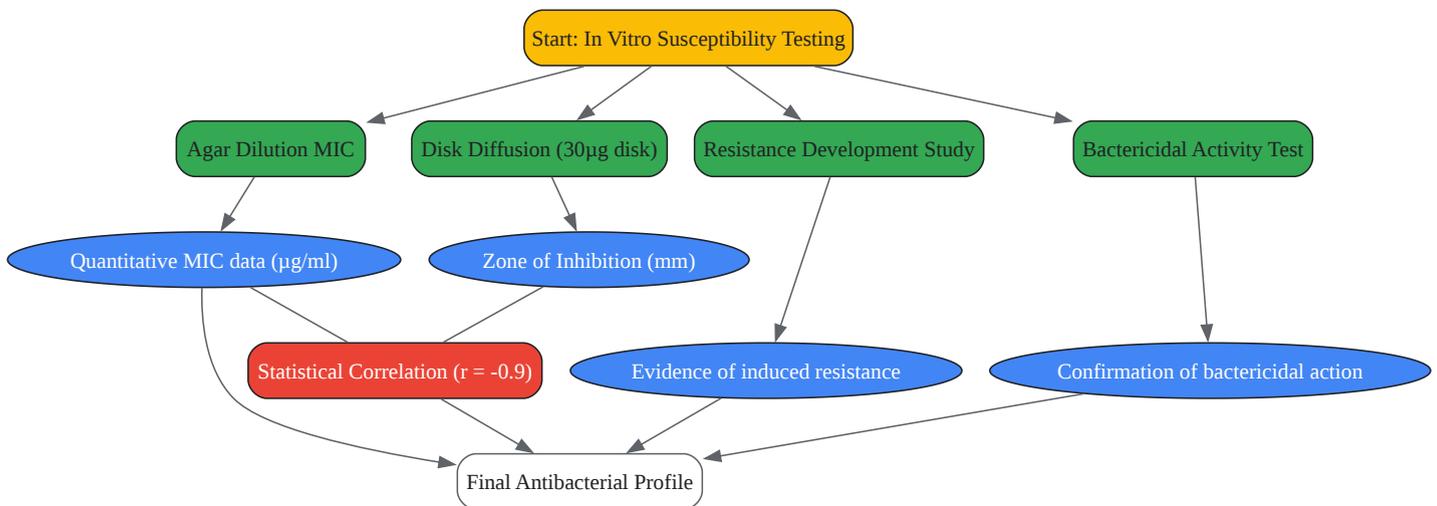
- **Correlation:** The size of the zone of inhibition was found to have a strong negative correlation ( $r = -0.9$ ) with the MIC values obtained via the agar-dilution method, validating its use for susceptibility testing [1].

### In Vitro Resistance Development Study

- **Procedure:** Resistance was induced in the laboratory by serially passing three bacterial strains on agar containing increasing concentrations of **cinoxacin**. This demonstrated that bacteria could develop resistance to **cinoxacin** under selective pressure [1].

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow and relationships of the key in vitro experiments described in the historical studies.



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## Important Considerations for Modern Research

- **Historical Context:** The available detailed in vitro data is from the 1970s-80s [1] [2]. Contemporary guidelines from the FDA and CLSI, which define modern interpretive criteria and breakpoints, do not list **cinoxacin**, indicating it is no longer in widespread clinical use [3].

- **Modern Alternatives:** Current research focuses on **personalized antimicrobial susceptibility testing** using clinical prediction models to optimize antibiotic selection, particularly for WHO Access category antibiotics, rather than on older agents like **cinnoxacin** [4]. Furthermore, surveillance programs for pathogens like *Neisseria gonorrhoeae* track resistance to currently relevant antibiotics like ceftriaxone and ciprofloxacin, not **cinnoxacin** [5].

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## References

1. : Cinnoxacin Studies of a New Synthetic Organic... In Vitro Antibacterial [pmc.ncbi.nlm.nih.gov]
2. | Drugs Cinnoxacin [link.springer.com]
3. Antibacterial Susceptibility Test Interpretive Criteria [fda.gov]
4. Personalised antimicrobial susceptibility testing with ... [nature.com]
5. GRASP report: data to September 2025 [gov.uk]

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**Address:** Ontario, CA 91761, United States

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**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)